

2-Ethylanthracene CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Ethylanthracene

Cat. No.: B1630459

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In-Depth Technical Guide: 2-Ethylanthracene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Ethylanthracene**, a polycyclic aromatic hydrocarbon. The document details its chemical and physical properties, outlines a representative synthetic protocol, and illustrates its mechanism as a photosensitizer.

Core Compound Data: 2-Ethylanthracene

2-Ethylanthracene is an alkyl-substituted derivative of anthracene. Its core properties are summarized below for quick reference.

Property	Value	Reference(s)
CAS Number	52251-71-5	[1][2][3][4][5]
Molecular Formula	C ₁₆ H ₁₄	[1][2][3]
Molecular Weight	206.28 g/mol	[1][2][3][5][6]
Physical Description	Yellow to brown powder	[4]
Melting Point	152-153 °C	[2]
Boiling Point (Predicted)	364.3 ± 9.0 °C at 760 mmHg	[2]
Density (Calculated)	1.1 ± 0.1 g/cm ³	[2]
EC Number	257-788-6	[1]
InChI Key	ZXAGXLDEMUNQSH- UHFFFAOYSA-N	[2]

Experimental Protocols

While specific synthetic procedures for **2-ethylanthracene** are not extensively detailed in readily available literature, a reliable route can be adapted from established cross-coupling methodologies for similar 2-substituted anthracenes. The following protocol outlines a two-step synthesis starting from 2-bromoanthracene via a Sonogashira coupling, followed by reduction.

Step 1: Sonogashira Coupling of 2-Bromoanthracene with Ethynyltrimethylsilane

This reaction forms a carbon-carbon bond between the anthracene core and a protected acetylene group.

- **Reaction Setup:** In a flame-dried Schlenk flask under an inert argon atmosphere, combine 2-bromoanthracene (1.0 equivalent), bis(triphenylphosphine)palladium(II) dichloride (Pd(PPh₃)₂Cl₂; 0.03 eq.), and copper(I) iodide (CuI; 0.05 eq.).
- **Solvent and Reagent Addition:** Add degassed, anhydrous solvents, such as a 3:1 mixture of toluene and triethylamine. Subsequently, add ethynyltrimethylsilane (1.5 eq.) to the mixture via syringe.

- **Reaction Conditions:** Heat the reaction mixture to 80°C and stir vigorously for 12-24 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- **Work-up and Purification:** After the reaction is complete, cool the mixture to room temperature and filter it through a pad of Celite to remove the catalyst. The filtrate is then concentrated under reduced pressure. The crude product, 2-((trimethylsilyl)ethynyl)anthracene, is purified by column chromatography on silica gel using a hexane or hexane/dichloromethane gradient.

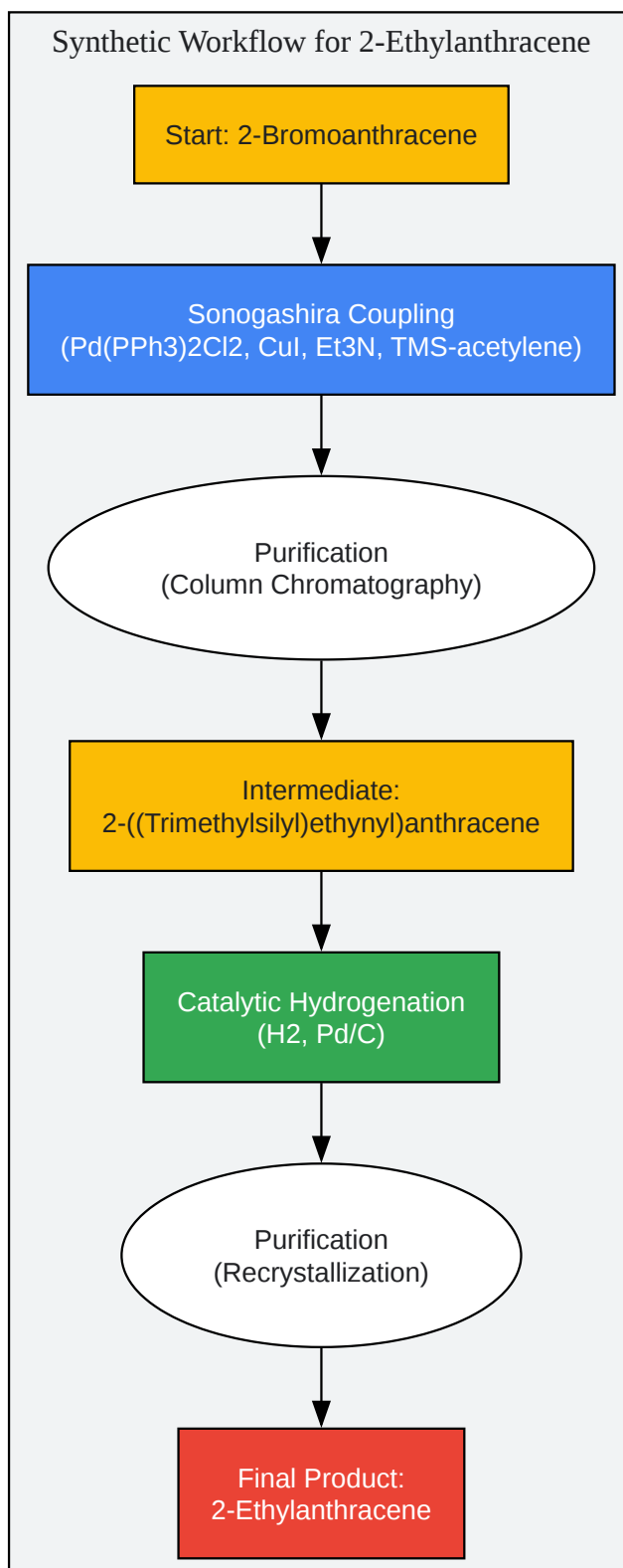
Step 2: Reduction to **2-Ethylanthracene**

The resulting alkyne is reduced to the corresponding ethyl group.

- **Reaction Setup:** Dissolve the purified 2-((trimethylsilyl)ethynyl)anthracene (1.0 eq.) in a suitable solvent such as ethanol in a round-bottom flask.
- **Catalyst Addition:** Add a palladium on carbon catalyst (Pd/C, 10% w/w).
- **Reaction Conditions:** The flask is evacuated and backfilled with hydrogen gas (H₂), and the mixture is stirred vigorously at room temperature under a hydrogen atmosphere (typically using a balloon) until the reaction is complete (monitored by TLC).
- **Work-up and Purification:** Upon completion, the reaction mixture is filtered through Celite to remove the catalyst. The solvent is evaporated under reduced pressure to yield the crude product. The final product, **2-ethylanthracene**, can be further purified by recrystallization from a suitable solvent like ethanol.

Visualized Workflows and Pathways

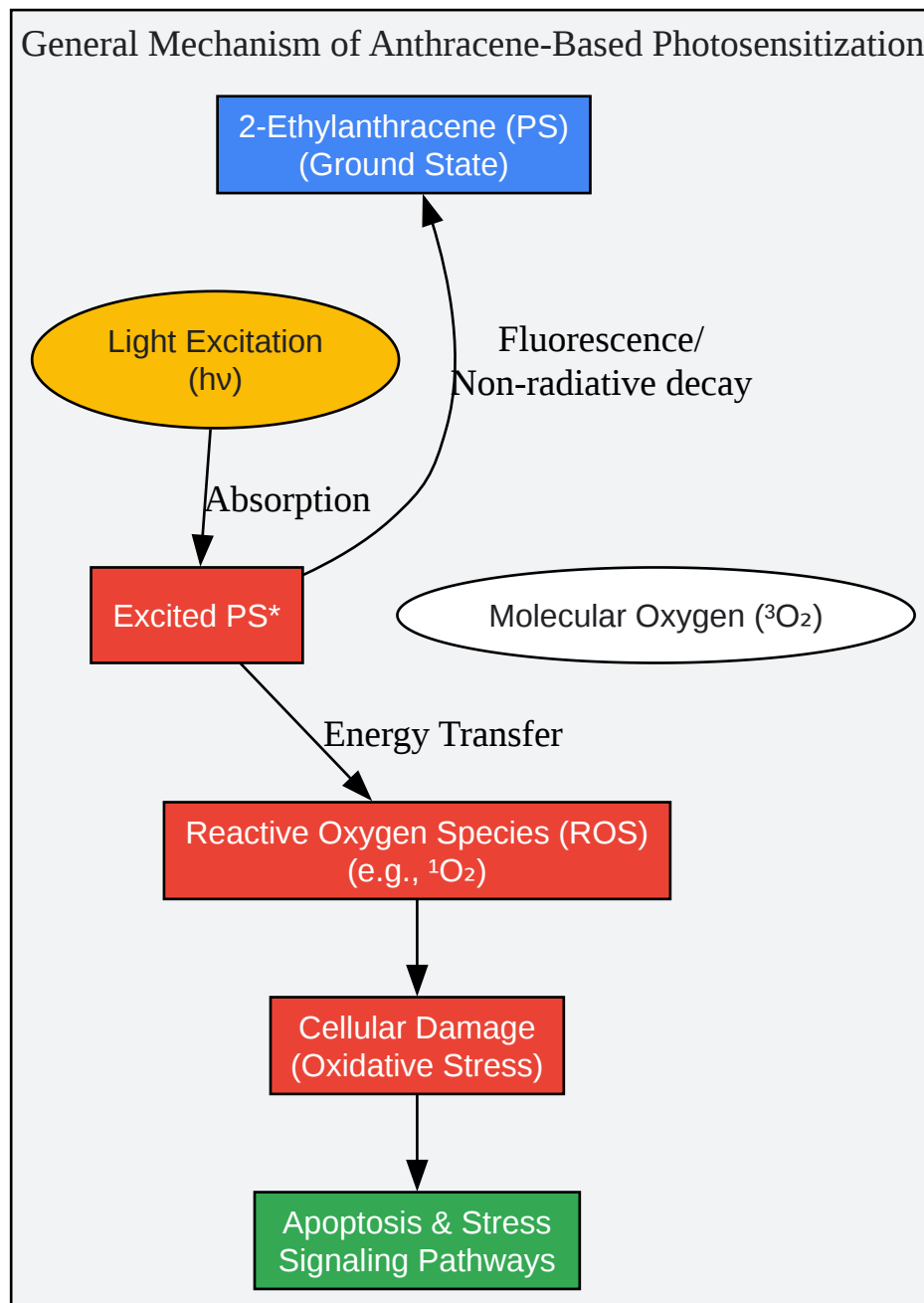
The following diagrams, generated using DOT language, illustrate the synthetic workflow and a key application pathway for **2-ethylanthracene**.



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Caption: Synthetic workflow for **2-Ethylanthracene** production.

While **2-ethylanthracene** is not known to be directly involved in specific endogenous signaling pathways, its utility as a photosensitizer is well-documented.[5] Photosensitizers can be used in photodynamic therapy (PDT), where they absorb light and transfer the energy to molecular oxygen, generating reactive oxygen species (ROS) that induce localized cell death. This process triggers cellular stress response pathways.



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Caption: Logical pathway of photosensitization by **2-Ethylanthracene**.

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